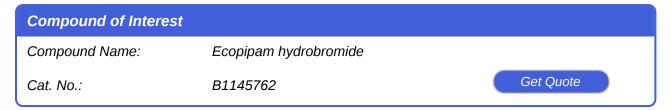


Application Notes and Protocols for Ecopipam Hydrobromide in Cell Culture

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Ecopipam hydrobromide (also known as SCH 39166 hydrobromide) is a potent and selective antagonist of the dopamine D1/D5 receptors.[1] With high affinity for these receptors (Ki values of 1.2 nM and 2.0 nM for D1 and D5, respectively), it demonstrates significant selectivity over other dopamine receptor subtypes and serotonin receptors.[1] This selectivity makes Ecopipam a valuable tool for in vitro studies investigating the role of D1/D5 receptor signaling in various cellular processes. These application notes provide a detailed protocol for the proper dissolution and handling of **Ecopipam hydrobromide** for use in cell culture experiments.

Data Presentation



Property	Value	Source
Molecular Formula	C19H21BrCINO	[2]
Molecular Weight	394.73 g/mol	[2]
Solubility	Soluble in DMSO (up to 100 mM)	
Storage (Solid)	-20°C, sealed, away from moisture	[2]
Storage (in DMSO)	-80°C for up to 6 months; -20°C for up to 1 month	[2][3]

Experimental Protocols

Preparation of Ecopipam Hydrobromide Stock Solution (10 mM in DMSO)

This protocol describes the preparation of a 10 mM stock solution of **Ecopipam hydrobromide** in dimethyl sulfoxide (DMSO).

Materials:

- Ecopipam hydrobromide powder
- Anhydrous/sterile Dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Calibrated pipettes

Procedure:

 Aseptic Technique: Perform all steps in a sterile environment (e.g., a laminar flow hood) to prevent contamination of your cell cultures.



- Weighing: Accurately weigh the desired amount of Ecopipam hydrobromide powder. For example, to prepare 1 mL of a 10 mM stock solution, you would need 3.947 mg of Ecopipam hydrobromide (Molecular Weight = 394.73 g/mol).
- Dissolution:
 - Add the weighed Ecopipam hydrobromide to a sterile microcentrifuge tube.
 - Add the calculated volume of DMSO to achieve a 10 mM concentration. For 3.947 mg, add 1 mL of DMSO.
 - Vortex the solution thoroughly until the powder is completely dissolved. Gentle warming in a 37°C water bath can aid dissolution if necessary.[4]
- Aliquoting and Storage:
 - Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
 This prevents repeated freeze-thaw cycles which can degrade the compound.
 - Store the aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).[2][3]

Dilution of Ecopipam Hydrobromide Stock Solution for Cell Culture

This protocol details the dilution of the 10 mM DMSO stock solution into cell culture medium to achieve the desired final working concentration. It is crucial to maintain a low final concentration of DMSO to avoid cytotoxicity. Most cell lines can tolerate DMSO concentrations up to 0.5%, but it is recommended to keep it at or below 0.1% if possible.[5][6][7] A vehicle control (medium with the same final concentration of DMSO) should always be included in your experiments.

Materials:

- 10 mM **Ecopipam hydrobromide** stock solution in DMSO
- Pre-warmed, complete cell culture medium



- Sterile tubes for dilution
- Calibrated pipettes

Procedure:

- Determine Final Concentrations: Decide on the final concentrations of Ecopipam
 hydrobromide and DMSO for your experiment. For this example, we will prepare a 10 μM
 working solution with a final DMSO concentration of 0.1%.
- Intermediate Dilution (optional but recommended): To avoid precipitation and ensure accurate pipetting of small volumes, a serial dilution approach is recommended.[3]
 - \circ Prepare an intermediate dilution of the 10 mM stock solution in sterile cell culture medium. For example, dilute the 10 mM stock 1:100 in medium to get a 100 μ M solution (with 1% DMSO).

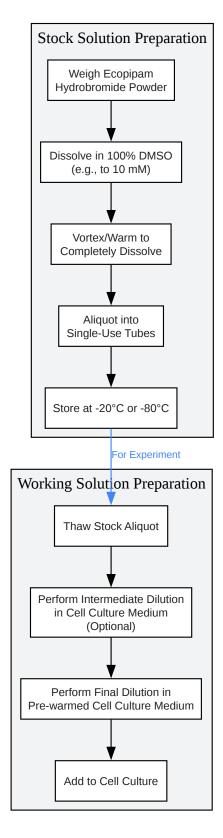
Final Dilution:

- \circ Add the appropriate volume of the intermediate solution to your final volume of cell culture medium. To achieve a 10 μ M final concentration from a 100 μ M intermediate, you would perform a 1:10 dilution. For example, add 1 mL of the 100 μ M intermediate solution to 9 mL of fresh medium. The final DMSO concentration will be 0.1%.
- \circ Alternatively, to directly prepare a 10 μ M working solution from the 10 mM stock, you would perform a 1:1000 dilution. For example, add 10 μ L of the 10 mM stock to 10 mL of cell culture medium. This will result in a final DMSO concentration of 0.1%.
- Mixing and Application: Gently mix the final working solution by inverting the tube or pipetting up and down. Add the solution to your cell cultures.
- Stability Note: The stability of **Ecopipam hydrobromide** in aqueous cell culture medium at 37°C for extended periods has not been extensively reported. It is recommended to prepare fresh working solutions for each experiment.[4]

Visualizations



Experimental Workflow for Ecopipam Hydrobromide Solution Preparation





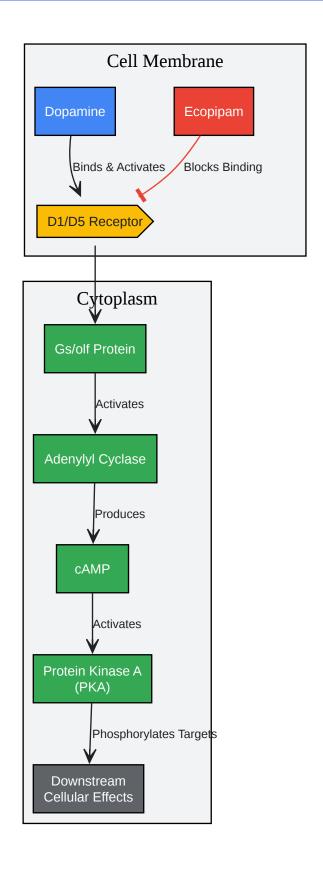


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Caption: Workflow for preparing **Ecopipam hydrobromide** solutions.

Signaling Pathway of Dopamine D1/D5 Receptor Antagonism by Ecopipam





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